

Application of Ponceau 4R Lake in Pharmaceutical Tablet Coating: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ponceau 4r lake*

Cat. No.: *B15805313*

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Introduction

Ponceau 4R lake is an aluminum lake of the synthetic azo dye Ponceau 4R (also known as Cochineal Red A or E124).^[1] As a water-insoluble pigment, it provides a vibrant and stable red coloration, making it a suitable colorant for pharmaceutical tablet coatings.^{[1][2]} The use of lakes, such as **Ponceau 4R lake**, is often preferred over soluble dyes in tablet coating as they offer more reproducible and uniform color and are not prone to bleeding. This insolubility ensures that the color does not migrate into the tablet core or out into the surrounding environment. **Ponceau 4R lake** is known for its excellent light and heat stability, contributing to the overall stability and shelf-life of the final drug product.^[1]

These application notes provide a comprehensive overview of the use of **Ponceau 4R lake** in pharmaceutical tablet coating, including formulation considerations, detailed experimental protocols, and quality control parameters.

Regulatory Status

The regulatory status of Ponceau 4R varies by country and application. It is permitted for use in pharmaceuticals in some regions but may be restricted or banned in others. For instance, while it is used in Europe, Asia, and Australia in food products, it is not approved for human consumption by the U.S. Food and Drug Administration (FDA). It is crucial for drug development professionals to consult the specific regulations of the target market for the pharmaceutical product.

Physicochemical Properties of Ponceau 4R Lake

A summary of the key physicochemical properties of Ponceau 4R and its lake is presented in the table below.

Property	Description
Synonyms	E124 Lake, Ponceau Red Lake, CI 16255 Lake, Cochineal Red A Lake[1]
CAS Number	2611-82-7 (Ponceau 4R)
Molecular Formula	C ₂₀ H ₁₁ N ₂ Na ₃ O ₁₀ S ₃ [1]
Molecular Weight	604.46 g/mol [1]
Appearance	Reddish powder or granules
Solubility	Insoluble in water, sparingly soluble in ethanol
Stability	Good stability to light and heat; fades in the presence of ascorbic acid[3]

Application in Tablet Coating

Ponceau 4R lake is incorporated into film coating formulations to provide a distinct red color to tablets. This aids in:

- **Product Identification:** Helps patients and healthcare providers to easily distinguish between different medications.[1]
- **Patient Compliance:** Aesthetically pleasing appearance can improve patient acceptability.

- **Brand Recognition:** Unique color can be part of a product's branding.
- **Light Protection:** The opacity of the lake can offer some protection to light-sensitive active pharmaceutical ingredients (APIs).

Formulation of Coating Suspension

A typical film coating formulation consists of a polymer, a plasticizer, a colorant (**Ponceau 4R lake**), and a solvent system. An opacifier may also be included.

Table 1: Components of a Film Coating Suspension with **Ponceau 4R Lake**

Component	Example	Typical Concentration (% w/w of total solids)	Function
Film-Forming Polymer	Hydroxypropyl Methylcellulose (HPMC), Polyvinyl Alcohol (PVA)	50 - 70%	Forms a continuous film around the tablet core.
Plasticizer	Polyethylene Glycol (PEG), Triacetin	5 - 20%	Increases the flexibility and adhesion of the film, preventing cracking.
Colorant	Ponceau 4R Lake	0.1 - 2.0%	Provides the desired red color.
Opacifier	Titanium Dioxide	10 - 30%	Provides opacity and can enhance the color uniformity.
Solvent System	Purified Water, Ethanol-Water Mixtures	N/A (vehicle for application)	Dissolves or disperses the solid components for spraying.

The concentration of **Ponceau 4R lake** can be adjusted to achieve the desired shade of red. Lower concentrations (<0.1%) will produce a lighter, pinkish hue, while higher concentrations

(up to 2.0%) will result in a deeper red.

A study on a moisture-protective coating for hygroscopic tablets used "acid red 2 dye" at concentrations of 0.05% and 0.4% in the final film coating, providing an example of the low concentrations at which these dyes can be effectively used.

Illustrative Example of Coating Formulations with a Red Dye

Ingredient	Formulation 1 (% w/w of dry film)	Formulation 2 (% w/w of dry film)
HPMC	60.0	-
Shellac	-	20.0
PEG 1500	-	10.0
PEG 4000	-	29.6
Tween 80	-	5.0
Titanium Dioxide	39.95	10.0
Acid Red 2 Dye	0.05	0.4

Note: This table is adapted from a study using a different red dye and serves as an illustrative example of potential concentrations.

Experimental Protocols

Preparation of Aqueous Coating Suspension with Ponceau 4R Lake

This protocol describes the preparation of a 15% w/w solid content aqueous coating suspension.

Materials and Equipment:

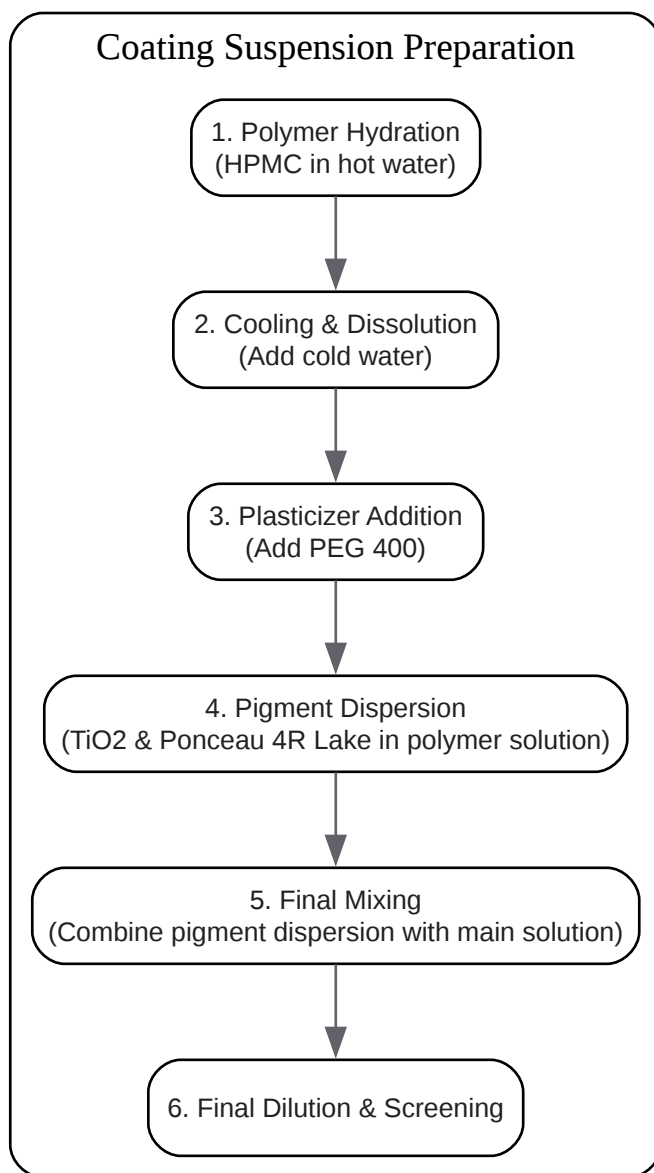
- Hydroxypropyl Methylcellulose (HPMC)

- Polyethylene Glycol (PEG) 400
- Titanium Dioxide
- **Ponceau 4R Lake**
- Purified Water
- Mixing vessel with a low-shear mixer/homogenizer
- Magnetic stirrer

Protocol:

- **Polymer Hydration:** Add the required amount of HPMC to approximately half of the total volume of purified water, which has been heated to 80-90°C, while stirring. Continue stirring until the HPMC is fully dispersed.
- **Cooling:** Add the remaining volume of cold purified water to the polymer dispersion to facilitate the dissolution of HPMC. Continue stirring until the solution is clear and has cooled to room temperature.
- **Plasticizer Addition:** Slowly add the PEG 400 to the HPMC solution and mix until fully dissolved.
- **Pigment Dispersion:** In a separate container, disperse the Titanium Dioxide and **Ponceau 4R Lake** in a small amount of the polymer solution using a homogenizer to create a smooth, uniform color concentrate. This step is critical to prevent speckling in the final coating.
- **Final Mixing:** Slowly add the pigment dispersion to the main polymer solution with continuous stirring.
- **Final Dilution and Screening:** Add the remaining purified water to achieve the final desired solid content (15% w/w) and mix until uniform. Pass the final suspension through a fine mesh screen to remove any agglomerates before use.

Diagram 1: Workflow for Preparation of Coating Suspension



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Caption: Workflow for preparing an aqueous film coating suspension.

Tablet Coating Process

This protocol outlines the general procedure for applying the aqueous film coating suspension to tablet cores using a perforated pan coater.

Equipment:

- Perforated pan coater with spray guns
- Peristaltic pump
- Calibrated balance

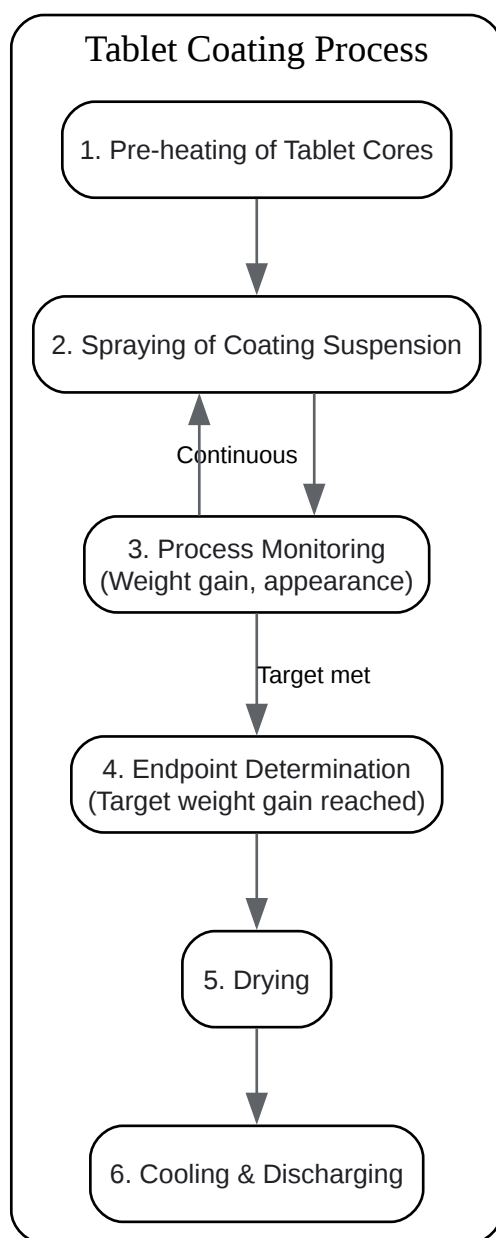
Protocol:

- Pre-heating: Load the tablet cores into the coating pan and pre-heat them to a target bed temperature of 40-45°C with the pan rotating.
- Coating:
 - Begin spraying the coating suspension onto the rotating tablet bed at a controlled rate.
 - Maintain the inlet air temperature, airflow rate, and pan speed within the defined parameters to ensure efficient drying without overwetting or spray drying.
 - Continuously monitor the tablet bed temperature.
- Process Monitoring: Periodically take samples to check for weight gain and visual appearance.
- Endpoint: Continue the process until the target weight gain (typically 2-4% of the initial tablet weight) is achieved.
- Drying: Once the target weight gain is reached, stop spraying and continue to tumble the tablets in the warm air stream for a short period to ensure they are fully dry.
- Cooling: Cool the tablets to room temperature before discharging.

Table 2: Typical Tablet Coating Process Parameters

Parameter	Typical Range
Inlet Air Temperature	50 - 70°C
Tablet Bed Temperature	40 - 45°C
Pan Speed	8 - 15 RPM
Spray Rate	10 - 50 g/min/gun (for a pilot-scale coater)
Atomizing Air Pressure	1.5 - 2.5 bar

Diagram 2: Tablet Coating Process Flow



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Caption: General workflow for the tablet film coating process.

Quality Control of Coated Tablets

A series of quality control tests are performed on the finished coated tablets to ensure they meet the required specifications.

Table 3: Quality Control Tests for **Ponceau 4R Lake** Coated Tablets

Test	Method	Typical Specification
Appearance	Visual Inspection	Uniform red color, free from defects (cracks, peeling, twinning).
Weight Variation	USP <905>	Within compendial limits.
Hardness	Tablet Hardness Tester	Typically 5-10 kP (will be formulation dependent).
Friability	Friabilator (e.g., 100 rotations)	Less than 1.0% weight loss.
Disintegration Time	USP <701>	For immediate-release tablets, typically less than 15 minutes.
Dissolution	USP <711>	API-specific; e.g., >80% of drug released in 30 minutes.
Color Uniformity	Spectrophotometry/Colorimetry	RSD of color values within a pre-defined limit.
Assay and Impurities	HPLC	Assay within 90-110% of label claim; impurities within specified limits.

Protocols for Key Quality Control Tests

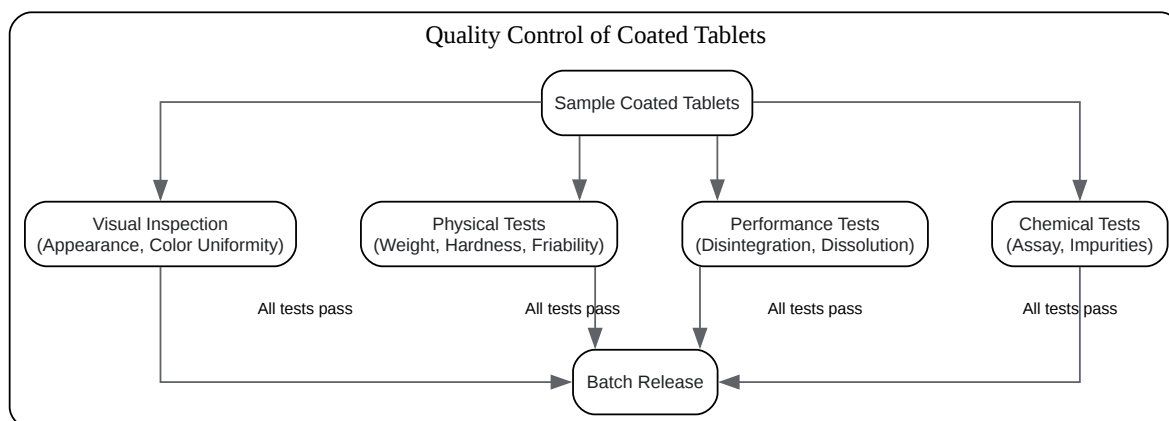
6.1.1. Disintegration Test (for immediate-release tablets)

- Apparatus: USP Disintegration Apparatus.
- Medium: Purified water or other specified medium (e.g., 0.1N HCl).
- Temperature: $37 \pm 2^{\circ}\text{C}$.
- Procedure: Place one tablet in each of the six tubes of the basket. Operate the apparatus for the specified time.
- Acceptance Criteria: All tablets have disintegrated completely.

6.1.2. Dissolution Test (for immediate-release tablets)

- Apparatus: USP Apparatus 1 (basket) or 2 (paddle).
- Medium: As specified for the API (e.g., phosphate buffer pH 6.8).
- Volume: Typically 900 mL.
- Temperature: $37 \pm 0.5^{\circ}\text{C}$.
- Procedure: Place one tablet in each vessel. Withdraw samples at specified time points and analyze for dissolved API content using a validated analytical method (e.g., UV-Vis spectrophotometry or HPLC).
- Acceptance Criteria: The percentage of API dissolved at the specified time point meets the criteria set in the product specification.

Diagram 3: Quality Control Testing Workflow



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Caption: A logical flow for the quality control testing of coated tablets.

Stability Considerations

Tablets coated with a **Ponceau 4R lake** formulation should be subjected to stability studies under ICH-recommended conditions. Key stability-indicating parameters to monitor include:

- Appearance (color fading or mottling).
- Assay of the active pharmaceutical ingredient.
- Degradation products/impurities.
- Dissolution profile.
- Moisture content.

Ponceau 4R itself is generally stable to light and heat, but its interaction with other excipients and the API over the shelf-life of the product must be evaluated.

Conclusion

Ponceau 4R lake is a valuable excipient for the film coating of pharmaceutical tablets, offering a vibrant, stable, and uniform red color. Its successful application requires careful consideration of the coating formulation, process parameters, and rigorous quality control testing. The protocols and data presented in these application notes provide a foundation for the development and evaluation of tablets coated with **Ponceau 4R lake**. It is imperative that researchers and drug developers adhere to the specific regulatory requirements for their target markets regarding the use of this colorant.

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